

Technical Support Center: (Asp)2-Rhodamine 110

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Compound of Interest

Compound Name: (Asp)2-Rhodamine 110

CAS No.: 102330-07-4

Cat. No.: B15554118

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Welcome to the technical support center for **(Asp)2-Rhodamine 110**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered when using this fluorogenic caspase-3/7 substrate. Here you will find troubleshooting guides and frequently asked questions to ensure the success of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **(Asp)2-Rhodamine 110** and how does it work?

(Asp)2-Rhodamine 110 is a non-fluorescent bisamide derivative of Rhodamine 110. It is a highly sensitive and specific substrate for caspase-3 and caspase-7, key executioner enzymes in the apoptotic pathway. In the presence of active caspase-3 or -7, the aspartic acid (Asp) peptides are cleaved from the Rhodamine 110 core. This cleavage occurs in a two-step process, first yielding the fluorescent monoamide and then the highly fluorescent Rhodamine 110 (R110). The resulting fluorescence intensity is directly proportional to the activity of caspase-3/7 in the sample.

Q2: What are the optimal excitation and emission wavelengths for the cleaved Rhodamine 110 product?

The cleaved Rhodamine 110 product has spectral properties similar to fluorescein. For optimal detection, use an excitation wavelength of approximately 490-500 nm and an emission wavelength of 520-522 nm.

Q3: What is the recommended solvent for preparing a stock solution of **(Asp)2-Rhodamine 110**?

(Asp)2-Rhodamine 110 is sparingly soluble in water but is soluble in organic solvents. It is highly recommended to prepare a concentrated stock solution in high-quality, anhydrous dimethyl sulfoxide (DMSO).

Q4: How should I store the **(Asp)2-Rhodamine 110** stock solution?

Store the DMSO stock solution in small aliquots at -20°C, protected from light and moisture. Avoid repeated freeze-thaw cycles. When stored properly, the stock solution is stable for several months. Aqueous solutions are not recommended for storage and should be prepared fresh for each experiment.^{[1][2]}

Troubleshooting Guide

Issue 1: **(Asp)2-Rhodamine 110** precipitates out of solution when preparing the working dilution.

This is a common issue arising from the low aqueous solubility of the substrate. When the concentrated DMSO stock is diluted into an aqueous assay buffer, the sudden change in solvent polarity can cause the compound to precipitate.

Solutions:

- **Stepwise Dilution:** Avoid diluting the DMSO stock directly into the final volume of aqueous buffer. Instead, perform an intermediate dilution in your assay buffer.
- **Vortexing:** Add the **(Asp)2-Rhodamine 110** stock solution to the aqueous buffer while vortexing or vigorously mixing. This ensures rapid dispersal and prevents localized high

concentrations that can lead to precipitation.

- Low Final DMSO Concentration: Ensure the final concentration of DMSO in your assay is low, ideally below 1% (v/v), to minimize its potential effects on enzyme activity and cell health.
- Fresh Working Solutions: Always prepare the final working solution of **(Asp)2-Rhodamine 110** immediately before use. Do not store aqueous dilutions of the substrate.[\[2\]](#)

Experimental Protocols

Protocol 1: Preparation of a 10 mM (Asp)2-Rhodamine 110 Stock Solution in DMSO

- Allow the vial of solid **(Asp)2-Rhodamine 110** to equilibrate to room temperature before opening to prevent moisture condensation.
- Add the appropriate volume of high-quality, anhydrous DMSO to the vial to achieve a 10 mM concentration.
- Vortex the solution for at least 2 minutes or until the substrate is completely dissolved. Gentle warming to 37°C or sonication can aid dissolution.
- Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles.
- Store the aliquots at -20°C, protected from light.

Protocol 2: Preparation of a 2X Working Solution of (Asp)2-Rhodamine 110

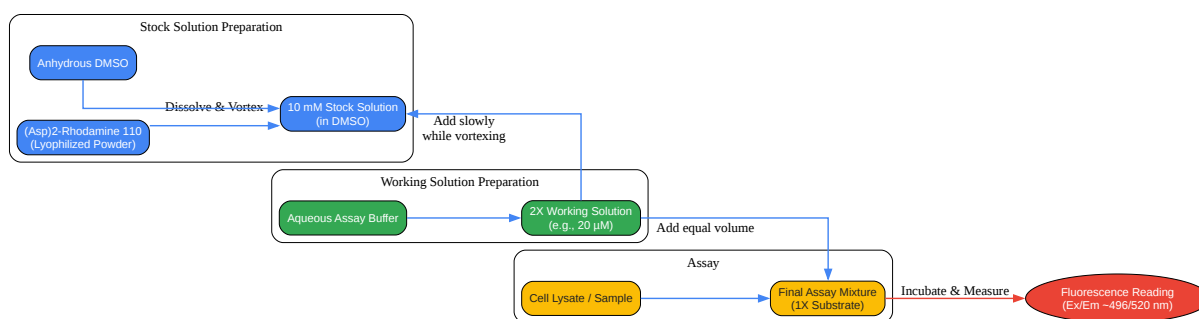
This protocol is designed to minimize precipitation when diluting the DMSO stock into an aqueous assay buffer.

- Thaw a vial of the 10 mM **(Asp)2-Rhodamine 110** stock solution and bring it to room temperature.
- Determine the final desired concentration of the substrate in your assay (e.g., 10 µM). The 2X working solution should be twice this concentration (e.g., 20 µM).

- In a fresh tube, add the appropriate volume of your aqueous assay buffer.
- While vortexing the assay buffer, slowly add the required volume of the 10 mM DMSO stock solution to achieve the desired 2X concentration.
- Use the freshly prepared 2X working solution immediately in your assay. For a 96-well plate assay, you would typically add an equal volume of the 2X working solution to your cell lysate or sample.

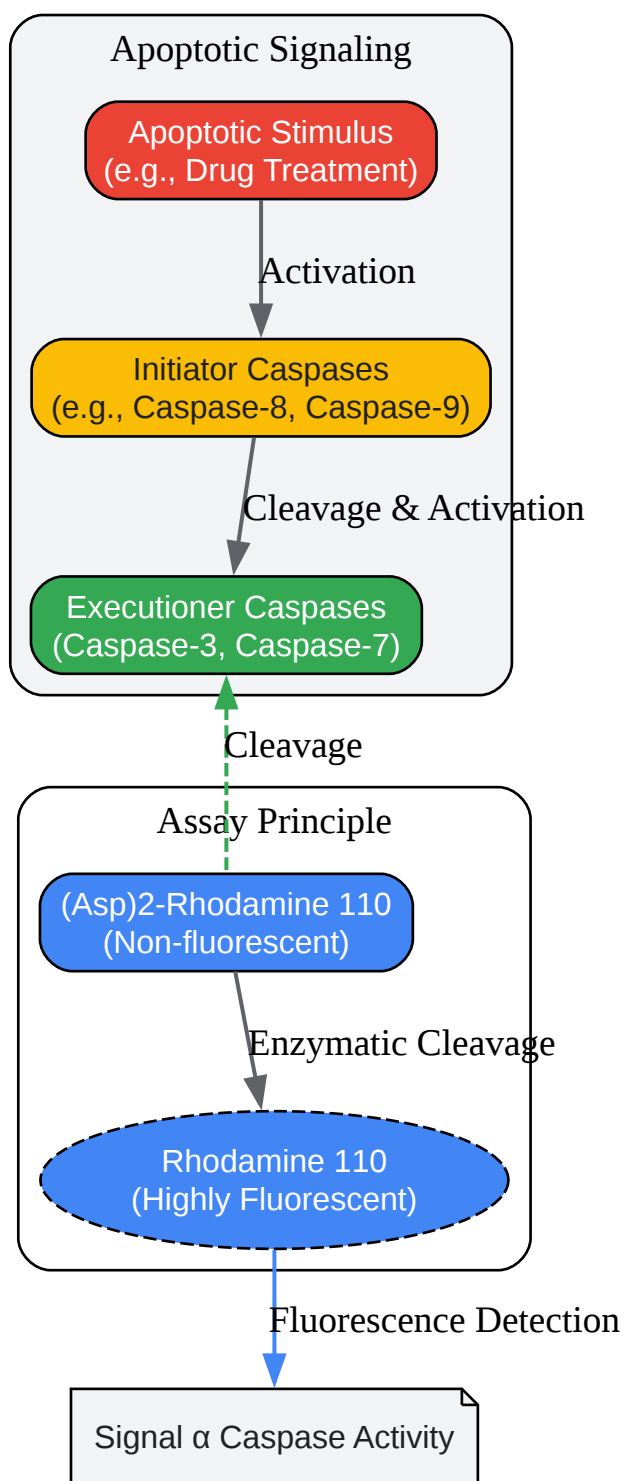
Final Concentration	2X Working Solution	Volume of 10 mM Stock per 1 mL of 2X Working Solution
10 μ M	20 μ M	2 μ L
20 μ M	40 μ M	4 μ L
50 μ M	100 μ M	10 μ L

Visualizations



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Caption: Workflow for preparing **(Asp)2-Rhodamine 110** solutions.



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Caption: Apoptotic pathway leading to caspase-3/7 activation and substrate cleavage.

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References

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- [2. Rhodamine 110 chloride Dye content = 88 13558-31-1 \[sigmaaldrich.com\]](#)
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